

Bromine Azide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Bromine azide*

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Abstract

Bromine azide (BrN_3) is a highly reactive and explosive inorganic compound with significant potential in synthetic chemistry. This guide provides an in-depth overview of its chemical formula, structure, and properties. It details experimental protocols for its synthesis, handling, and utilization in organic reactions, with a focus on its addition to alkenes. All quantitative data is presented in structured tables for clarity. Furthermore, this document includes visualizations of the molecular structure and reaction pathways using the DOT language to aid in comprehension. Due to its hazardous nature, stringent safety protocols are emphasized throughout.

Introduction

Bromine azide is an interhalogen compound composed of bromine and the azide moiety. First synthesized in the early 20th century, its synthetic utility has been explored in various contexts, particularly in the introduction of the azido group into organic molecules. The high energy content and reactivity of the Br-N_3 bond make it a valuable reagent, but also a significant handling challenge. This guide aims to provide a comprehensive resource for researchers working with or considering the use of **bromine azide**, covering its fundamental properties, synthesis, reactivity, and the necessary safety precautions.

Chemical Formula and Structure

The chemical formula for **bromine azide** is BrN_3 . The molecule consists of a bromine atom covalently bonded to a linear azide group.

Molecular Structure

In the gas phase, **bromine azide** adopts a trans-bent structure.^[1] The solid-state structure of **bromine azide** has been determined by single-crystal X-ray diffraction and reveals a fascinating helical arrangement.^{[1][2]} This is in contrast to iodine azide (IN_3), which forms an endless chain-like structure.^[2] Each individual BrN_3 molecule within the crystal maintains the trans-bent geometry observed in the gas phase.^{[1][2]}

Molecular Structure of Bromine Azide

Caption: Ball-and-stick model of the trans-bent **bromine azide** molecule.

Properties of Bromine Azide

Bromine azide is a red liquid at room temperature and is highly sensitive to changes in pressure and temperature, making it a potent explosive.^[2] Its hazardous nature necessitates careful handling and the use of appropriate safety measures.

Physical and Chemical Properties

Property	Value	Reference(s)
Chemical Formula	BrN_3	[2]
Molar Mass	121.924 g/mol	[2]
Appearance	Red liquid	[2]
Melting Point	-45 °C	[2]
Boiling Point	Decomposes explosively at high temperature	[2]
Crystal Structure	Tetragonal	[2]
Space Group	I4cd	[2]

Spectroscopic Data

Spectroscopic analysis of **bromine azide** is challenging due to its instability.

- ^{14}N NMR Spectroscopy: The ^{14}N NMR spectrum of **bromine azide** in CDCl_3 solution shows three distinct resonances corresponding to the three nitrogen atoms of the azide group. The chemical shifts have been reported as: $\text{N}\alpha$ (bonded to Br) at $\delta = -324$ ppm, $\text{N}\beta$ (central nitrogen) at $\delta = -135$ ppm, and $\text{N}\gamma$ (terminal nitrogen) at $\delta = -170$ ppm.[1]
- Mass Spectrometry: The mass spectrum of **bromine azide** is available through the NIST Chemistry WebBook.
- Raman Spectroscopy: Attempts to obtain a Raman spectrum of solid **bromine azide** have resulted in explosions, highlighting its extreme sensitivity.

Synthesis and Handling

EXTREME CAUTION IS ADVISED WHEN SYNTHESIZING AND HANDLING **BROMINE AZIDE**. It is a highly explosive and toxic substance. All manipulations should be carried out in a certified fume hood with a blast shield and appropriate personal protective equipment. The amount of **bromine azide** synthesized should be limited to the minimum necessary for the intended application, ideally not exceeding 2 mmol.[2]

Synthesis of Bromine Azide

The most common method for the preparation of **bromine azide** is the reaction of sodium azide with bromine.[2]

Reaction: $\text{NaN}_3 + \text{Br}_2 \rightarrow \text{BrN}_3 + \text{NaBr}$

Due to the hazardous nature of pure **bromine azide**, it is often generated *in situ* for immediate use in subsequent reactions.

Experimental Protocol for *in situ* Generation:

A safer and more practical approach for many applications is the *in situ* generation of **bromine azide**. One such method involves the reaction of N-bromosuccinimide (NBS) and sodium azide in a suitable solvent like acetonitrile.[3]

- In a dry, two-necked round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, a mixture of sodium azide (1.1 equivalents) and N-bromosuccinimide (1.0 equivalent) is suspended in acetonitrile.
- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by the disappearance of the solid reactants.
- The resulting solution of **bromine azide** is then used directly for the subsequent reaction.

For safer handling, continuous flow systems have been developed for the generation and immediate reaction of **bromine azide**, minimizing the accumulation of this explosive compound.^{[4][5]}

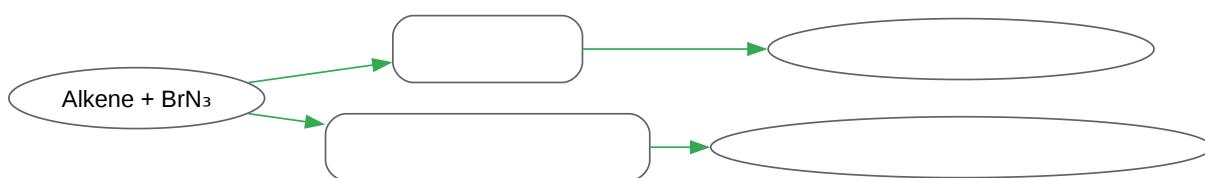
Reactivity and Applications

The primary synthetic utility of **bromine azide** lies in its ability to add across double and triple bonds, introducing both a bromine atom and an azide group into the molecule.

Addition to Alkenes

Bromine azide adds to alkenes via both ionic and free-radical pathways, leading to different regioisomers.^[2] The ionic addition is stereospecific, resulting in trans products.^[2]

Reaction Pathways for the Addition of **Bromine Azide** to an Alkene



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Caption: Reaction pathways for the addition of **bromine azide** to alkenes.

Experimental Protocol for the Bromoazidation of an Alkene:

- A solution of the alkene in a suitable solvent (e.g., acetonitrile for ionic pathways) is prepared in a reaction vessel.
- The freshly prepared solution of **bromine azide** (in situ generation is recommended) is added dropwise to the alkene solution at a controlled temperature (often starting at 0 °C or lower).
- The reaction is monitored by thin-layer chromatography (TLC) or other appropriate analytical techniques.
- Upon completion, the reaction is quenched, typically with an aqueous solution of a reducing agent like sodium thiosulfate to destroy any excess **bromine azide**.
- The product is then extracted with an organic solvent, dried, and purified by column chromatography.

The resulting vicinal bromoazides are versatile synthetic intermediates that can be converted into a variety of other functional groups, including aziridines, vinyl azides, and amines.

Safety and Hazards

Bromine azide is an extremely dangerous substance with multiple hazards:

- Explosive: It is highly sensitive to shock, friction, and changes in temperature and pressure. [2] Explosions can be triggered by seemingly minor stimuli. Concentrated solutions in organic solvents can also be explosive.[2]
- Toxicity: It is a poison and emits highly toxic fumes of bromine upon decomposition.[2]
- Reactivity: It reacts violently with a range of substances including arsenic, alkali metals, silver foil, and phosphorus.[2]

Mandatory Safety Precautions:

- Always work in a certified chemical fume hood with a blast shield.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, flame-resistant lab coat, and heavy-duty gloves.

- Never work alone when handling **bromine azide**.
- Use non-metallic spatulas and equipment to avoid the formation of shock-sensitive metal azides.
- Keep the scale of the reaction as small as possible (ideally ≤ 2 mmol).[\[2\]](#)
- Have a quenching agent (e.g., sodium thiosulfate solution) readily available.
- Dispose of all waste containing **bromine azide** according to institutional and regulatory guidelines for explosive and toxic materials.

Conclusion

Bromine azide is a powerful reagent for the introduction of the azide functionality into organic molecules. Its unique reactivity, particularly in the bromoazidation of alkenes, provides access to valuable synthetic intermediates. However, its extreme instability and toxicity demand the utmost respect and adherence to stringent safety protocols. The use of *in situ* generation techniques and continuous flow methodologies is strongly recommended to mitigate the risks associated with its handling. This guide provides the foundational knowledge for researchers to safely explore the synthetic potential of this fascinating and challenging molecule.

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